

An In-depth Technical Guide on 3-(4-Bromophenoxy)propanoic Acid

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Compound of Interest

Compound Name: 3-(4-Bromophenoxy)propanoic acid

Cat. No.: B184923

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This technical guide provides a detailed overview of the molecular structure, and physico-chemical properties of **3-(4-Bromophenoxy)propanoic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document presents key quantitative data in a structured format, outlines a relevant experimental protocol, and includes visualizations of the molecular structure and a representative experimental workflow.

Core Compound Properties

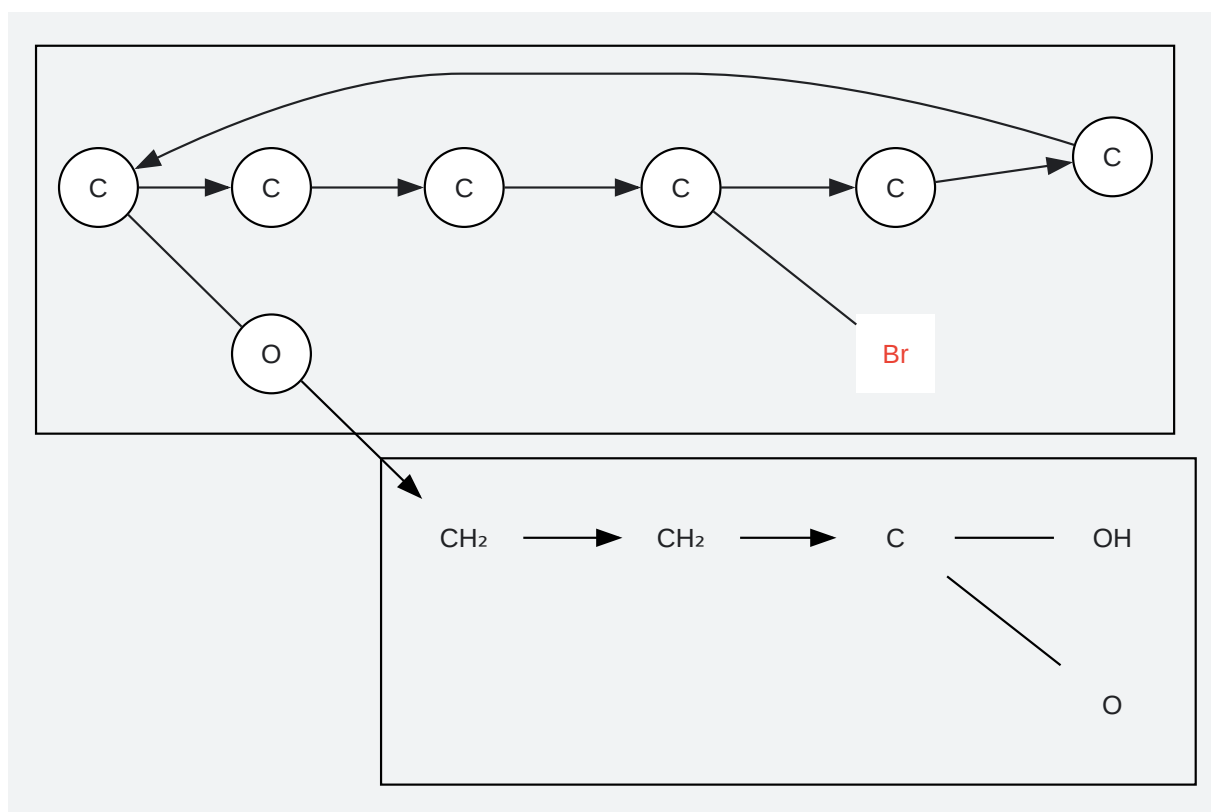
3-(4-Bromophenoxy)propanoic acid is a substituted aromatic carboxylic acid. Its core structure consists of a brominated phenyl ring linked to a propanoic acid moiety through an ether bond. This compound is distinct from the similarly named 3-(4-bromophenyl)propanoic acid, which lacks the ether oxygen atom and consequently has a different molecular formula and weight.

A summary of the key quantitative data for **3-(4-Bromophenoxy)propanoic acid** is presented in the table below.

Property	Data
Molecular Formula	C ₉ H ₉ BrO ₃
Molecular Weight	245.07 g/mol
Appearance	White to off-white solid

Molecular Structure

The molecular structure of **3-(4-Bromophenoxy)propanoic acid** is depicted in the following diagram, generated using the DOT language.



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Molecular structure of **3-(4-Bromophenoxy)propanoic acid**.

Experimental Protocols

While specific biological activity or signaling pathway studies for **3-(4-Bromophenoxy)propanoic acid** are not readily available in the public domain, a standard experimental protocol for its purification via crystallization has been documented.^[1]

Purification by Crystallization

This protocol outlines a general procedure for the purification of **3-(4-Bromophenoxy)propanoic acid** based on reported crystallization methods.

Objective: To purify crude **3-(4-Bromophenoxy)propanoic acid** by removing impurities.

Materials:

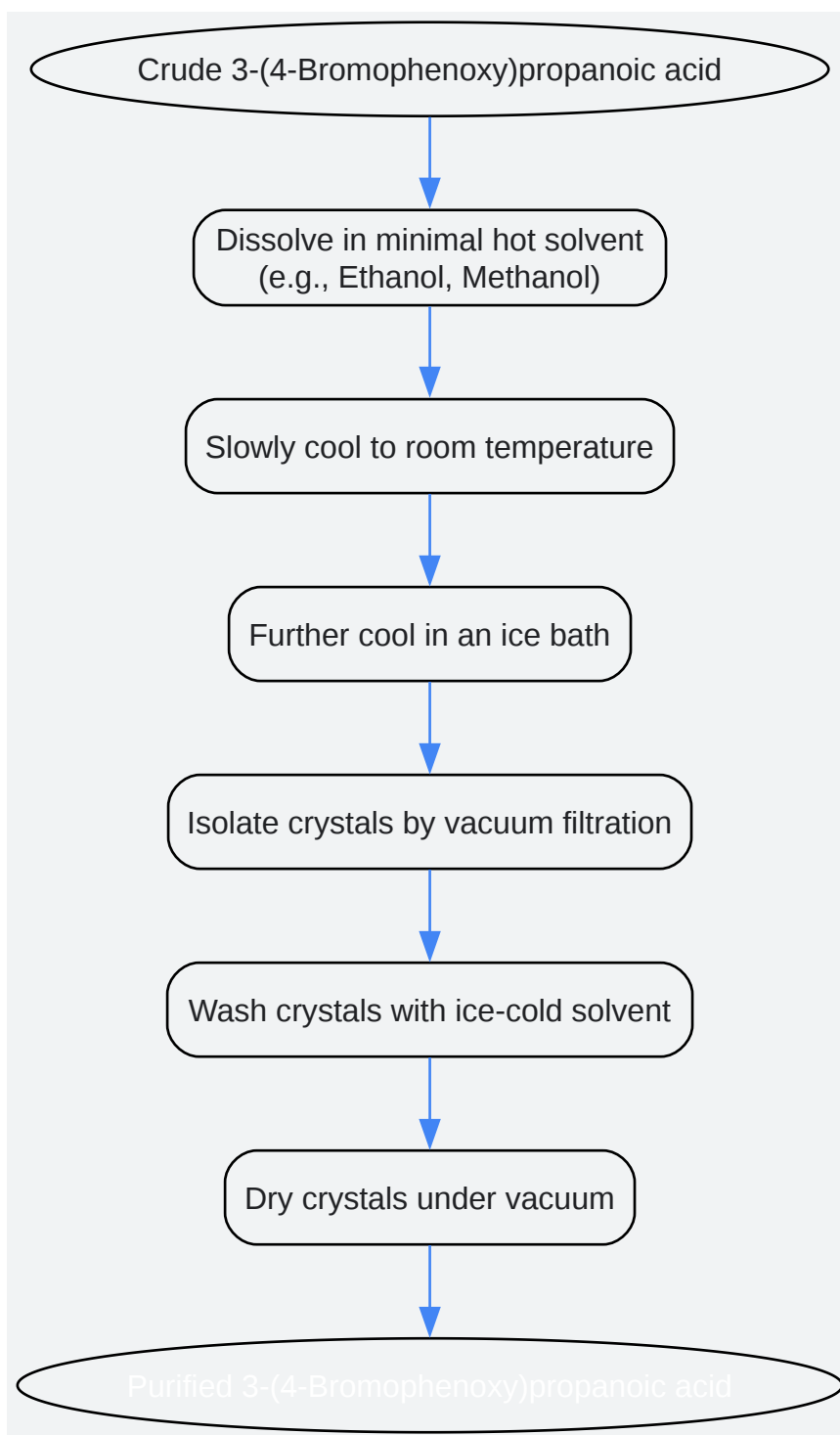
- Crude **3-(4-Bromophenoxy)propanoic acid**
- Solvent: Ethanol, Methanol, or a mixture of Benzene and Hexane
- Erlenmeyer flask
- Heating plate with magnetic stirrer
- Stir bar
- Buchner funnel and filter paper
- Vacuum flask
- Ice bath

Procedure:

- Dissolution: Place the crude **3-(4-Bromophenoxy)propanoic acid** in an Erlenmeyer flask with a stir bar. Add a minimal amount of the chosen solvent (Ethanol, Methanol, or Benzene/Hexane) at room temperature.

- **Heating:** Gently heat the mixture on a heating plate while stirring to dissolve the solid. If the solid does not dissolve completely, add small increments of the solvent until a clear solution is obtained. Avoid adding excess solvent.
- **Cooling and Crystallization:** Remove the flask from the heat and allow it to cool slowly to room temperature. The cooling rate can influence crystal size; slower cooling generally yields larger crystals. Once at room temperature, place the flask in an ice bath to maximize crystal formation.
- **Isolation:** Collect the crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold solvent to remove any remaining impurities.
- **Drying:** Dry the purified crystals under vacuum to remove any residual solvent.

The workflow for this purification process is illustrated below.

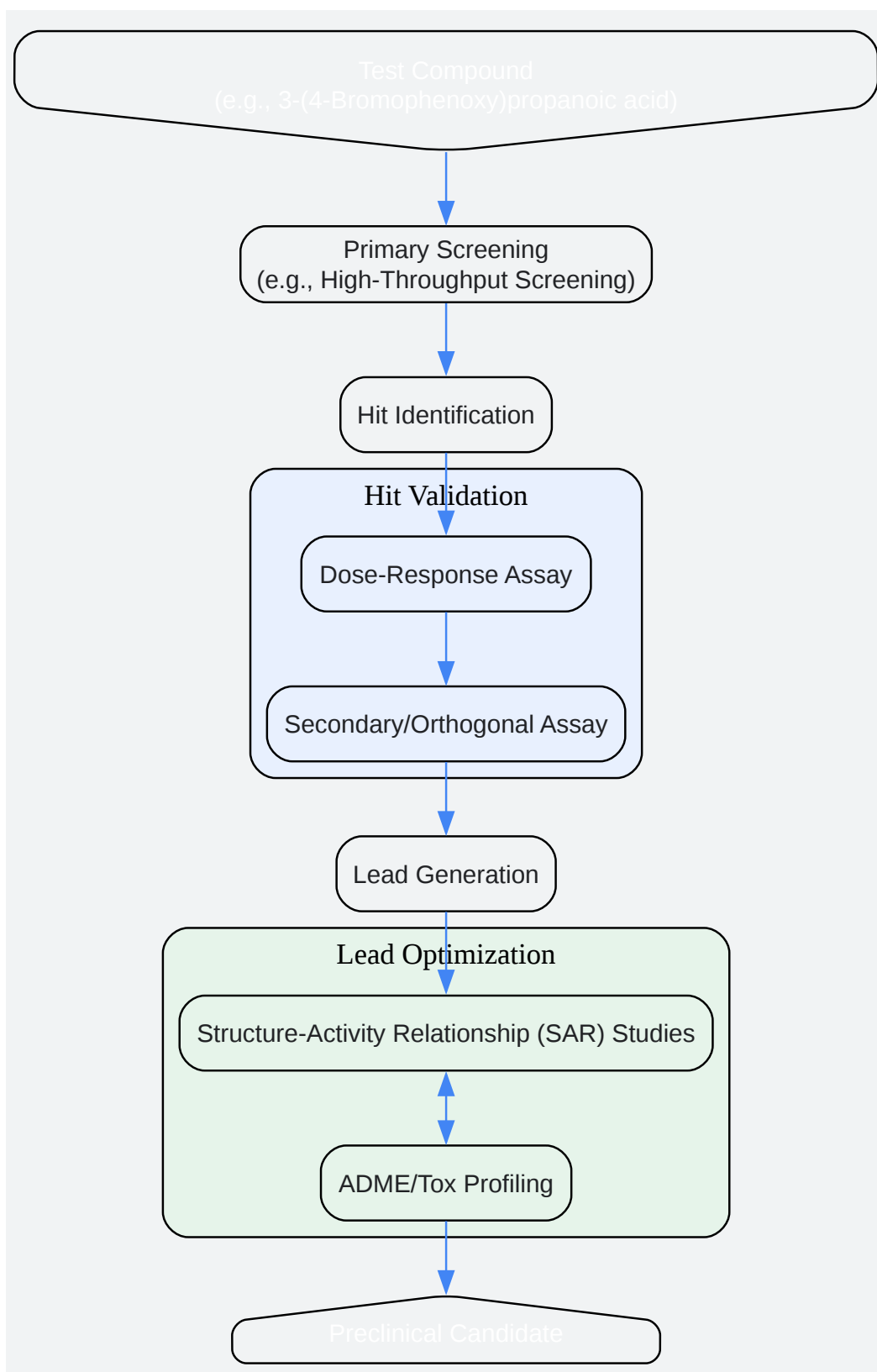


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Workflow for the purification of **3-(4-Bromophenoxy)propanoic acid**.

Logical Workflow for Compound Screening

In the absence of specific signaling pathway data for **3-(4-Bromophenoxy)propanoic acid**, the following diagram illustrates a generalized logical workflow for the screening of a novel chemical entity in a drug discovery context. This provides a conceptual framework for how a compound like this might be evaluated.



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Generalized workflow for new chemical entity screening.

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References

- 1. 3-(4-BROMOPHENOXY)PROPANOIC ACID CAS#: 93670-18-9 [chemicalbook.com]
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